

Physical and chemical properties of O,O-Diethyl dithiophosphate

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Compound of Interest

Compound Name: *O,O-Diethyl dithiophosphate*

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An In-depth Technical Guide on the Physical and Chemical Properties of O,O-Diethyl dithiophosphate

This technical guide provides a comprehensive overview of the core physical and chemical properties of **O,O-Diethyl dithiophosphate**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental methodologies, and visual representations of key processes.

Introduction

O,O-Diethyl dithiophosphate, also known as diethyl dithiophosphoric acid, is an organophosphorus compound with the chemical formula $(C_2H_5O)_2PS_2H$.^[1] It is a colorless to pale yellow liquid, though technical-grade samples may appear brown.^{[1][2]} This compound serves as a crucial intermediate in the chemical industry, notably in the synthesis of the organophosphate insecticide Terbufos.^{[1][3]} It is also a precursor for the production of zinc dithiophosphates, which are widely used as anti-wear additives in lubricating oils.^[1]

Physical Properties

O,O-Diethyl dithiophosphate is a corrosive and combustible liquid with a characteristic garlic-like odor.^{[2][4]} It is a highly acidic compound and is considered to have low solubility in water, though some sources indicate a solubility of 330 g/L at 25°C.^{[4][5]} The quantitative physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₁ O ₂ PS ₂	[1][3][6]
Molecular Weight	186.23 g/mol	[3][4][6]
Appearance	Colorless to pale yellow/brown liquid	[1][3]
Density	1.11 g/mL at 25 °C	[5][6]
Boiling Point	60 °C at 1 mmHg	[5][6]
	67 °C at 0.8 mmHg	
Refractive Index	n _{20/D} 1.512	[5][6]
Water Solubility	330 g/L at 25 °C	[2][5]
pKa (Strongest Acidic)	1.35	
Vapor Pressure	60 Pa at 57 °C	[5]
Flash Point	82 °C (181 °F)	[5]
LogP (Octanol/Water)	1.17 (calculated)	[4]

Chemical Properties and Spectral Data

O,O-Diethyl dithiophosphate is a reactive chemical intermediate. Its acidic nature allows it to readily react with bases to form salts.[1] It is incompatible with strong oxidizing agents, acids, and bases.[4] Contact with alkaline materials can be exothermic, and reaction with metals may produce flammable hydrogen gas.[4] It is known for its ability to form stable complexes with various metals.[7]

Spectral Information

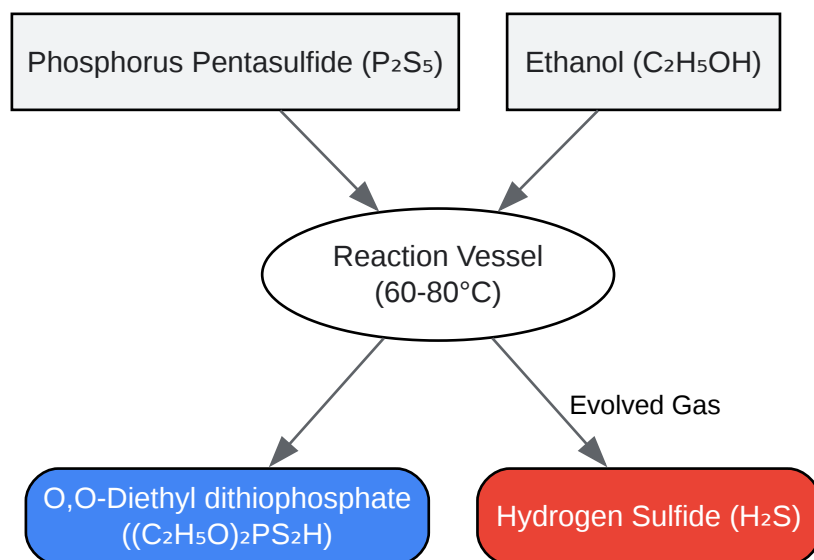
The spectral data for **O,O-Diethyl dithiophosphate** are crucial for its identification and structural elucidation.

Spectral Data Type	Key Signals and Information	Source(s)
^1H NMR	Spectra available from commercial suppliers.	[3]
^{13}C NMR (in CDCl_3)	Shifts [ppm]: 15.65, 16.00, 64.19, 64.42	[3]
Infrared (IR) Spectroscopy	Key absorptions correspond to P=S and P-O-C bonds.	[8][9][10]
Mass Spectrometry (GC-MS)	Molecular Ion Peak (M^+): 186 m/z	[3][9]

Synthesis and Key Chemical Reactions

Synthesis

The most common industrial synthesis of **O,O-Diethyl dithiophosphate** involves the reaction of phosphorus pentasulfide (P_2S_5) with ethanol ($\text{C}_2\text{H}_5\text{OH}$). [1][7] The reaction is exothermic and produces hydrogen sulfide (H_2S) as a byproduct. [1][7] The temperature is typically controlled between 60°C and 80°C . [7]



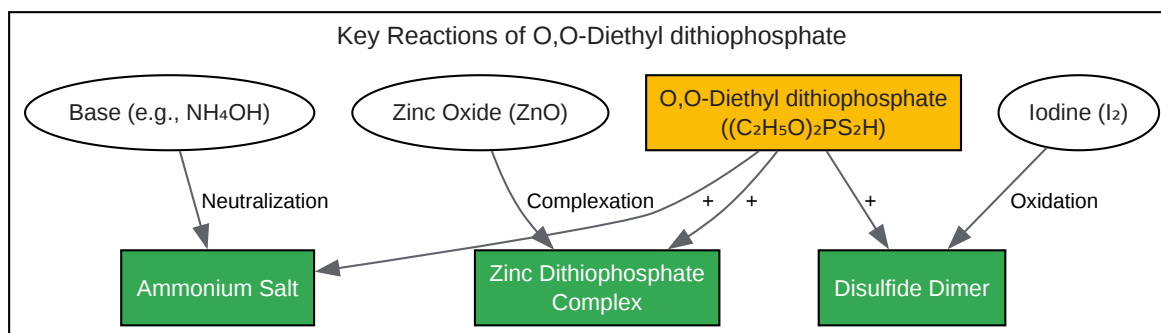
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Caption: General workflow for the synthesis of **O,O-Diethyl dithiophosphate**.

Key Chemical Reactions

O,O-Diethyl dithiophosphate undergoes several important reactions, including neutralization, complexation, and oxidation.

- Neutralization: It reacts with bases, such as ammonium hydroxide, to form the corresponding salt, ammonium **O,O-diethyl dithiophosphate**.^[1]
- Complexation: It reacts with metal oxides, like zinc oxide (ZnO), to form metal complexes such as zinc bis(**O,O-diethyl dithiophosphate**), a common lubricant additive.^[1]
- Oxidation: Oxidation with agents like iodine (I₂) leads to the formation of a disulfide-linked dimer.^[1]



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Caption: Primary chemical reactions of **O,O-Diethyl dithiophosphate**.

Experimental Protocols

Protocol: Synthesis from Ammonium Salt

This protocol describes the synthesis of **O,O-diethyl dithiophosphate** from its ammonium salt.^[11]

- Materials:
 - Ammonium-O,O-diethyldithiophosphate (203 g)
 - 75% Phosphoric acid (485 g)
 - Reaction vessel with agitation
 - Separating funnel
- Procedure:
 - Charge the reaction vessel with 485 g of 75% phosphoric acid.
 - With agitation, add 203 g of ammonium-O,O-diethyldithiophosphate over a period of 5 minutes. Monitor the temperature, which may drop from ~24°C to ~17°C.
 - Allow the mixture to post-react with continued agitation for 10 minutes.
 - Transfer the liquid reaction mixture to a separating funnel.
 - Allow the layers to separate for 10 minutes.
 - Collect the upper phase, which is the **O,O-diethyl dithiophosphate** product. The expected yield is approximately 182.9 g (98.2% of theoretical).[11]

Protocol: Purity Determination by Neutralization Titration

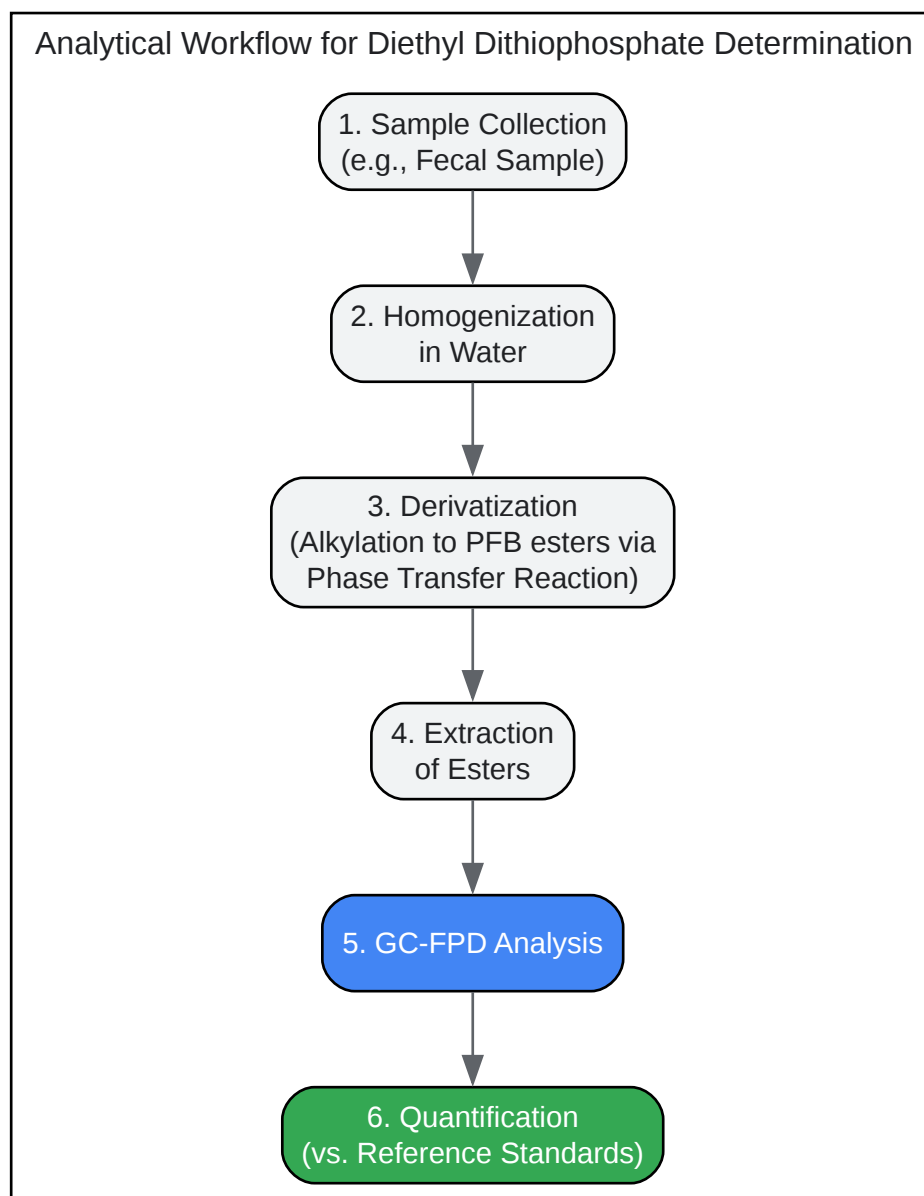
This is a general methodology for determining the purity of **O,O-diethyl dithiophosphate** via acid-base titration.

- Materials:
 - **O,O-Diethyl dithiophosphate** sample (accurately weighed)
 - Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)

- Ethanol or another suitable solvent
- Phenolphthalein or a suitable pH meter
- Burette, beaker, magnetic stirrer
- Procedure:
 - Accurately weigh a sample of **O,O-diethyl dithiophosphate** and dissolve it in a suitable volume of solvent (e.g., 50 mL of ethanol) in a beaker.
 - Add a few drops of phenolphthalein indicator or place a calibrated pH electrode into the solution.
 - Titrate the solution with the standardized NaOH solution from the burette while stirring continuously.
 - The endpoint is reached when the indicator changes color (e.g., faint pink for phenolphthalein) or when a sharp inflection point is observed on the pH curve.
 - Record the volume of NaOH solution used.
 - Calculate the purity of the sample based on the stoichiometry of the reaction (1:1 molar ratio) and the known concentration of the NaOH solution.

Protocol: Analytical Determination Workflow

This outlines the workflow for the determination of **O,O-diethyl dithiophosphate** and its metabolites in biological samples, adapted from a published method.[\[12\]](#)



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Caption: Workflow for sample preparation and analysis of dialkylphosphates.[12]

Safety and Handling

O,O-Diethyl dithiophosphate is a hazardous substance that requires careful handling.[4]

- Hazards: It is toxic by inhalation, in contact with skin, and if swallowed.[4][5] It causes severe skin burns and serious eye damage.[4] The substance is also very toxic to aquatic

organisms.[4]

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, a face shield, and appropriate protective clothing.[13] Use in a well-ventilated area or with a suitable respirator.[4][13]
- Handling: Avoid all personal contact.[4] Keep away from heat, sparks, and open flames. Store in a cool, well-ventilated place, locked up, and in a corrosive-resistant container.[13]
- First Aid:
 - Skin Contact: Immediately flush skin with plenty of water after removing contaminated clothing.[4]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[13]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[13]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek immediate medical attention.[4][13]
- Spills: Contain and absorb spills with sand, earth, or other inert material.[4] Prevent entry into drains or waterways.[4]

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